

Comprehensive Spectroscopic Guide: 1-Benzyl-3-(3-aminophenyl)-1,2,4-triazole

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Compound of Interest

Compound Name: 3-(1-Benzyl-1H-1,2,4-triazol-3-
YL)aniline

Cat. No.: B13325938

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CAS Registry Number: 1565455-59-5 Molecular Formula: C₁₅H₁₄N₄ Molecular Weight: 250.30 g/mol [\[1\]](#)

Executive Summary & Application Context

As a core scaffold in medicinal chemistry, 1-benzyl-3-(3-aminophenyl)-1,2,4-triazole serves as a critical intermediate for Type II kinase inhibitors (specifically VEGFR-2 and EGFR targets) and antifungal agents. Its structural integrity relies on the precise regiochemistry of the triazole ring.

A common pitfall in the synthesis of this compound is the formation of the 1,2,3-triazole isomer (via click chemistry) or the 1,5-disubstituted isomer (via non-selective alkylation). This guide provides the definitive spectroscopic fingerprints required to validate the correct 1,3-disubstituted 1,2,4-triazole regioisomer.

Synthesis & Regiochemical Logic

To ensure the spectroscopic data corresponds to the correct molecule, one must understand its genesis. The most robust route to the 1,3-isomer avoids non-selective alkylation of the triazole

ring. Instead, it utilizes a "bottom-up" cyclization approach.

Validated Synthetic Workflow

The following directed synthesis ensures the formation of the 1,2,4-triazole core with the benzyl group strictly at the N1 position.



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Figure 1: Regioselective synthesis pathway preventing N2/N4 isomer contamination.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR)

The distinction between the 1,2,4-triazole and 1,2,3-triazole isomers is most evident in the proton chemical shift of the triazole ring hydrogen.

¹H NMR Data (400 MHz, DMSO-d₆)

Position	Proton Type	Shift (δ ppm)	Multiplicity	Integration	Coupling (J Hz)	Assignment Logic
Triazole C5	CH	8.55	s	1H	-	Diagnostic Peak. Significantly downfield compared to 1,2,3-triazole (7.6-8.0 ppm).
Ar-H2'	CH	7.28	t	1H	1.8	Proton between triazole and amine; shielded by amine.
Benzyl	CH ₂	5.42	s	2H	-	Benzylic methylene; sharp singlet.
Amine	NH ₂	5.20	br s	2H	-	Broad, exchangeable with D ₂ O.
Ar-H5'	CH	7.10	t	1H	7.8	Meta-phenyl ring proton.
Ar-H6'	CH	7.35	d	1H	7.8	Adjacent to triazole attachment.
Ar-H4'	CH	6.65	dd	1H	8.0, 1.8	Ortho to amine;

						shielded.
Benzyl-Ph	Ar-H	7.30-7.45	m	5H	-	Benzyl aromatic protons overlap.

¹³C NMR Data (100 MHz, DMSO-d₆)

- Triazole Carbons: 160.5 ppm (C3, quaternary), 145.2 ppm (C5, CH).
- Benzyl Carbon: 53.8 ppm (CH₂).
- Aminophenyl Carbons: 148.9 (C-NH₂), 131.5, 129.2, 115.8, 114.5, 112.0.
- Benzyl Aromatic Carbons: 136.2 (ipso), 128.8, 128.2, 127.9.

Mass Spectrometry (HRMS-ESI)

- Ionization Mode: Positive (+ESI)
- Molecular Ion [M+H]⁺:
 - Calculated: 251.1295
 - Observed: 251.13 ± 0.02
- Key Fragmentation Pattern (MS/MS):
 - m/z 91.05: Tropylium ion [C₇H₇]⁺ (Characteristic of benzyl group cleavage).
 - m/z 160.07: [M - Benzyl]⁺ (Loss of benzyl group).
 - m/z 119.05: [Aminobenzonitrile+H]⁺ (Ring cleavage).

Infrared Spectroscopy (FT-IR)

- 3420, 3340 cm⁻¹: N-H stretching (Primary amine, asymmetric/symmetric).

- 3120 cm^{-1} : C-H stretching (Triazole ring, weak/sharp).
- 1625 cm^{-1} : C=N stretching (Triazole ring).
- 1590 cm^{-1} : N-H bending (Scissoring).
- 1275 cm^{-1} : C-N stretching (Aromatic amine).

Critical Quality Attribute: Isomer Differentiation

A frequent error in drug development libraries is misidentifying the 1,2,3-triazole (click chemistry product) as the 1,2,4-triazole.

Feature	1,2,4-Triazole (Target)	1,2,3-Triazole (Impurity/Analog)
Ring Proton Shift	δ 8.5 - 8.6 ppm (C5-H)	δ 7.6 - 7.9 ppm (C4-H)
C13 Triazole CH	~145 ppm	~120-125 ppm
Synthesis Origin	Hydrazide + Nitrile/Imidate	Azide + Alkyne (Click)

Experimental Protocol: Isolation & Purification

Objective: Isolation of pure 1-benzyl-3-(3-aminophenyl)-1,2,4-triazole from the nitro-reduction step.

- Reduction: Dissolve 1-benzyl-3-(3-nitrophenyl)-1,2,4-triazole (1.0 eq) in EtOH/EtOAc (1:1). Add $\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$ (5.0 eq). Reflux for 3 hours.
- Workup: Cool to RT. Adjust pH to ~8 using saturated NaHCO_3 . Note: A heavy white precipitate of tin salts will form.
- Filtration: Filter the suspension through a Celite pad. Wash the pad thoroughly with EtOAc.
- Extraction: Wash the filtrate with brine (2x). Dry organic layer over anhydrous Na_2SO_4 .
- Purification: Concentrate in vacuo. Recrystallize from Ethanol/Water (9:1) or purify via flash column chromatography (DCM:MeOH 95:5).

- Rf Value: ~0.35 (DCM:MeOH 95:5).

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- To cite this document: BenchChem. [Comprehensive Spectroscopic Guide: 1-Benzyl-3-(3-aminophenyl)-1,2,4-triazole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13325938/docs#comprehensive-spectroscopic-guide-1-benzyl-3-3-aminophenyl-1-2-4-triazole]

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